

# Andreybulakhite: A Comprehensive Technical Analysis of the First Naturally Occurring Nickel Oxalate

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## Compound of Interest

Compound Name: Nickel oxalate

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SAINT PETERSBURG, Russia – A team of scientists from St Petersburg University has officially characterized the world's first known natural **nickel oxalate**, a mineral now named andreybulakhite.<sup>[1]</sup> This in-depth guide provides a comprehensive overview of this novel mineral for researchers, scientists, and professionals in drug development, detailing its composition, structure, natural occurrence, and the unique biogeochemical processes leading to its formation.

Andreybulakhite, with the ideal chemical formula  $\text{Ni}(\text{C}_2\text{O}_4) \cdot 2\text{H}_2\text{O}$ , was discovered in 2021 by Associate Professor Oleg Vereshchagin of the Department of Mineralogy at St Petersburg University.<sup>[1]</sup> The mineral was found in the Nyud II quarry near Monchegorsk on the Kola Peninsula, a region known for its Cu-Ni sulfide deposits.<sup>[1][2][3]</sup> The International Mineralogical Association officially recognized andreybulakhite in 2023.<sup>[1]</sup> The mineral is named in honor of the late Andrei Glebovich Bulakh (1933-2020), a distinguished mineralogist and former head of the Department of Mineralogy at Leningrad State University/St Petersburg University.<sup>[1]</sup>

## Physicochemical Properties and Structural Data

Andreybulakhite is a member of the humboldtine group of oxalate minerals.<sup>[2][4]</sup> It manifests as colorless to pale green platy to prismatic crystals, typically found in aggregates up to

40x30x30  $\mu\text{m}$  in size.[4] Due to the minute crystal size, its hardness is estimated to be between 1.5 and 2 on the Mohs scale, analogous to other members of the humboldtine group.[2][4]

## Crystallographic and Compositional Data

The fundamental properties of andreybulakhite are summarized in the tables below.

Property	Value
Ideal Formula	$\text{Ni}(\text{C}_2\text{O}_4) \cdot 2\text{H}_2\text{O}$ [2][4]
Crystal System	Monoclinic[2][4]
Space Group	$\text{C2/c}$ [2]
Lustre	Vitreous[4]
Color	Colorless to pale green[4]
Hardness (Mohs)	1.5 - 2 (estimated)[2][4]
Calculated Specific Gravity	2.420[4]

Table 1: Physical and Crystallographic Properties of Andreybulakhite

Unit Cell Parameter	Value
a	11.8392(5) Å[2]
b	5.3312(2) Å[2]
c	9.8357(7) Å[2]
$\beta$	126.723(5)°[2]
Volume (V)	497.59(3) Å <sup>3</sup> [2]
Z	4[2]

Table 2: Unit Cell Parameters of Andreybulakhite

An interesting characteristic of andreybulakhite's chemical composition is the notable presence of copper, along with magnesium and cobalt.[5] The empirical formula, calculated based on  $(\text{Ni} + \text{Cu} + \text{Mg} + \text{Co}) = 1$  atom per formula unit, is  $(\text{Ni}_{0.63}\text{Cu}_{0.27}\text{Mg}_{0.08}\text{Co}_{0.02})\Sigma_{1.00}(\text{C}_2\text{O}_4) \cdot 2\text{H}_2\text{O}$ . [6]

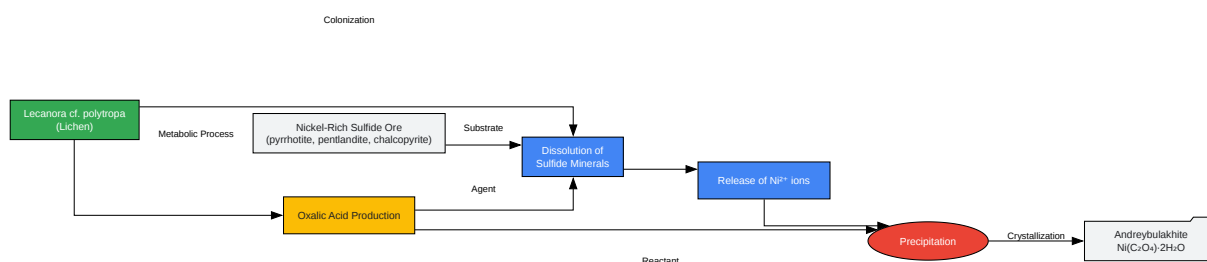
Element	Weight %
O	52.531 %
Ni	32.118 %
C	13.145 %
H	2.206 %

Table 3: Ideal Elemental Composition of Andreybulakhite

## Natural Occurrence and Biogenic Formation

The formation of andreybulakhite is a fascinating example of biomineralization. The mineral was discovered within the fruiting bodies (apothecia) of the lichen *Lecanora cf. polytropa*. [2] These lichens were found colonizing the oxidized surfaces of pyrrhotite–pentlandite–chalcopyrite ore, which are rich in nickel. [2][3]

The formation of a **nickel oxalate** requires a rare confluence of conditions: an abundance of oxalic acid and a high concentration of nickel. [1] Certain lichens are known producers of oxalic acid, which they use to dissolve minerals from their substrate to acquire nutrients. [1] In this specific geological setting, the lichens growing on the nickel-rich ores dissolve the nickel-bearing minerals. [1] This process releases nickel ions, which then react with the oxalic acid produced by the lichen to form **nickel oxalate** dihydrate, which crystallizes as andreybulakhite. [7] The absence of iron in andreybulakhite is attributed to oxidative fractionation during the alteration of the primary sulfide ores. [6]



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Caption: Biogeochemical pathway of andreybulakhite formation.

## Experimental Protocols

### Scanning Electron Microscopy and Energy-Dispersive X-ray Spectroscopy (SEM-EDS)

The chemical composition and morphology of andreybulakhite were investigated using a Hitachi S-3400N scanning electron microscope. This instrument was equipped with an Oxford Instruments AZtec Energy X-Max 20 energy-dispersive X-ray (EDX) detector and a WAVE 500 wavelength-dispersive spectrometer. The final chemical composition was determined from five spots using EDX, with the cautionary note that longer acquisition times (greater than 30 seconds) led to sample degradation.[5]

### Raman and Infrared Spectroscopy

The presence of water and the oxalate anion in the mineral's structure was confirmed through Raman and infrared (IR) spectroscopy.[6]

- Raman Spectroscopy: The Raman spectrum of andreybulakhite includes characteristic bands at  $1701\text{ cm}^{-1}$  (C=O stretching),  $1621\text{ cm}^{-1}$  ( $\text{H}_2\text{O}$  bending),  $1454$  and  $924\text{ cm}^{-1}$  (C-O

and C-C stretching), 597  $\text{cm}^{-1}$  (Ni-O stretching, C-C-O and O-C-O bending), and 550, 307, and 226  $\text{cm}^{-1}$  (predominantly Ni-O stretching and deformation modes).[6]

- Infrared Spectroscopy: The IR spectrum shows absorption bands at 3389  $\text{cm}^{-1}$  (O-H stretching), 1640  $\text{cm}^{-1}$  ( $\text{H}_2\text{O}$  bending), 1357 and 1315  $\text{cm}^{-1}$  (C-O and C-C stretching), and 818  $\text{cm}^{-1}$  (Ni-O stretching and other bending vibrations).[6]

## Significance and Future Directions

The discovery of andreybulakhite is significant as it represents the first naturally occurring **nickel oxalate** and expands the known diversity of biogenic minerals.[1] While a synthetic equivalent of **nickel oxalate** dihydrate has been known for some time, its discovery in nature underscores the importance of biological processes in mineral formation.[1][7][8] The existence of synthetic cobalt oxalate counterparts suggests the potential for a natural cobalt analogue of andreybulakhite to form in similar cobalt-rich environments.[6] This discovery opens new avenues for research into the biogeochemical cycling of nickel and other metals, and the role of microorganisms in the formation of novel mineral phases.

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